2-Amino-5-methoxymethyl-4-methylthiazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*2-Amino-5-methoxymethyl-4-methylthiazole*
Cat. No.:	*B8614827*

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Executive Summary

In modern medicinal chemistry, the 2-aminothiazole scaffold is recognized as a highly privileged pharmacophore, frequently deployed in the design of kinase inhibitors, antimicrobial agents, and central nervous system (CNS) therapeutics[1]. However, unsubstituted thiazoles often suffer from metabolic liabilities, specifically acting as toxicophores via cytochrome P450-mediated epoxidation.

2-Amino-5-methoxymethyl-4-methylthiazole (CAS: 63752-06-7) represents a rationally designed building block that circumvents these liabilities. By fully substituting the C4 and C5 positions of the thiazole ring, this compound not only blocks reactive metabolite formation but also introduces a methoxymethyl ether that modulates lipophilicity (logP) and acts as a hydrogen bond acceptor. This guide provides an in-depth analysis of its physicochemical properties, reactivity profile, and validated synthetic protocols for drug development professionals.

Structural & Physicochemical Properties

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The utility of **2-amino-5-methoxymethyl-4-methylthiazole** stems from its unique structural topology. The electron-donating methyl group at C4 increases the electron density of the thiazole ring, while the C5 methoxymethyl group provides a sterically tolerated vector for interacting with solvent-exposed regions of target proteins.

Quantitative Data Summary

The following table summarizes the core physicochemical parameters critical for pharmacokinetic (PK) modeling and synthetic planning [5].

Property	Value	Pharmacological Relevance
Chemical Name	5-(Methoxymethyl)-4-methylthiazol-2-amine	IUPAC standard nomenclature.
CAS Number	63752-06-7	Unique identifier for sourcing.
Molecular Formula	$C_6H_{10}N_2OS$	Core elemental composition.
Molecular Weight	158.22 g/mol	Highly efficient ligand efficiency (LE) metric.
SMILES	NC1=NC(C)=C(COC)S1	Used for in silico docking and cheminformatics.
Hydrogen Bond Donors	1 (Primary Amine)	Facilitates hinge-binding in kinase targets.
Hydrogen Bond Acceptors	4 (N, O, S, NH_2)	Enhances aqueous solubility and target affinity.
Topological Polar Surface Area	67.4 $Å^2$	Optimal for oral bioavailability and cell permeability.

Chemical Reactivity & Metabolic Stability

The 2-Amino Group: Modulated Nucleophilicity

The primary amine at the C2 position is the most common site for derivatization (e.g., amide couplings, urea formations). However, as an application scientist, it is crucial to understand that

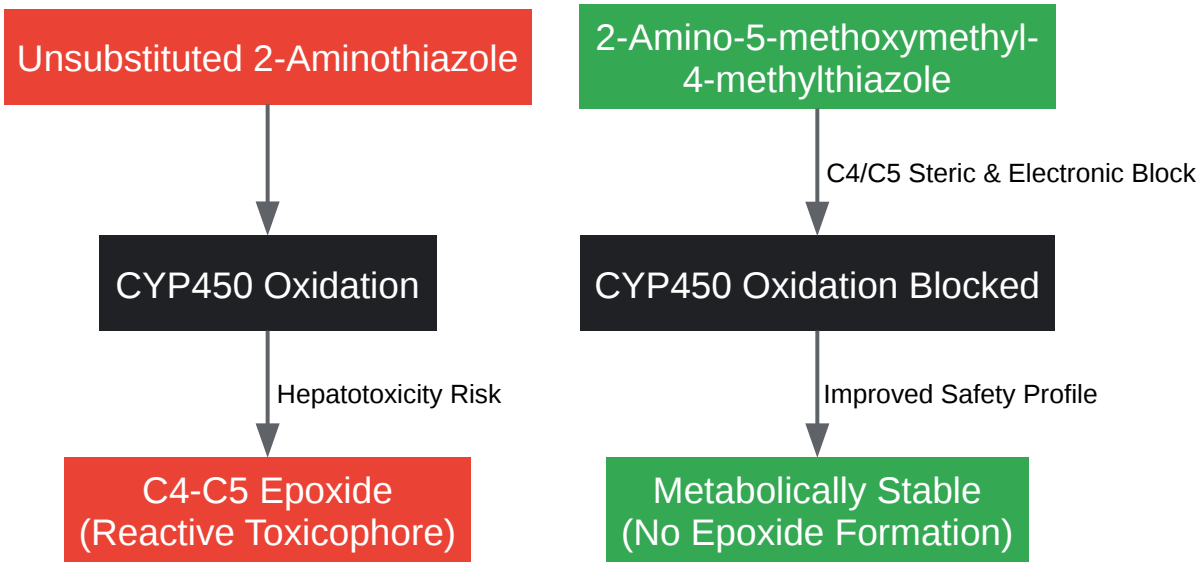
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2-aminothiazoles are inherently poor nucleophiles. The lone pair on the exocyclic nitrogen is highly delocalized into the electron-deficient thiazole π -system. Consequently, standard coupling conditions (e.g., EDC/NHS) often result in sluggish kinetics and poor yields. Highly active coupling reagents (like HATU) or pre-formed acid chlorides are strictly required to overcome this electronic deactivation.

Overcoming the Thiazole Toxicophore Liability

Unsubstituted 2-aminothiazoles are notorious for their hepatotoxicity risks. In the liver, CYP450 enzymes oxidize the unsubstituted C4-C5 double bond to form a highly reactive epoxide intermediate, which subsequently covalently binds to hepatic proteins, causing idiosyncratic adverse drug reactions (ADRs) [2].

The substitution pattern of **2-amino-5-methoxymethyl-4-methylthiazole** completely neutralizes this threat. The C4-methyl and C5-methoxymethyl groups provide both steric hindrance and electronic modification, effectively blocking the epoxidation pathway and ensuring a clean metabolic profile [3].



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Figure 1: Logical flowchart showing how C4/C5 substitution prevents toxicophore activation.

Synthesis Pathways: The Hantzsch Cyclization

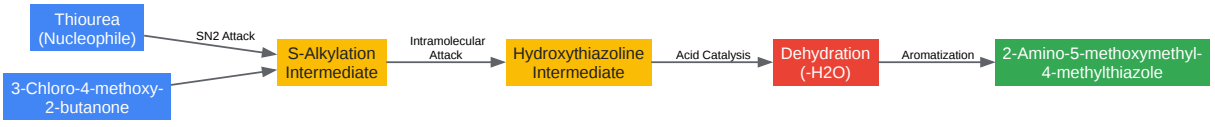
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The most robust method for constructing this specific heterocycle is the Hantzsch Thiazole Synthesis [4]. This multicomponent cyclocondensation relies on the reaction between thiourea (acting as the bis-nucleophile) and an α -haloketone (acting as the bis-electrophile).

To achieve the specific C4-methyl and C5-methoxymethyl substitution, the required α -haloketone is 3-chloro-4-methoxy-2-butanone.

Mechanistic Causality

- S-Alkylation: The highly nucleophilic sulfur of thiourea attacks the α -carbon of the haloketone via an SN2 mechanism, displacing the chloride ion.
- Cyclization: The exocyclic nitrogen of the resulting intermediate attacks the ketone carbonyl, forming a hydroxythiazoline intermediate.
- Aromatization: Acid-catalyzed dehydration drives the formation of the aromatic, thermodynamically stable thiazole ring.



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Figure 2: Mechanistic pathway of the Hantzsch synthesis for the target compound.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems. Built-in analytical checkpoints prevent the propagation of failed reactions down the synthetic pipeline.

Protocol 1: De Novo Synthesis via Hantzsch Cyclization

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Objective: Synthesize **2-amino-5-methoxymethyl-4-methylthiazole** from commercially available precursors.

- Reaction Setup:
  - In a 250 mL round-bottom flask equipped with a reflux condenser, dissolve thiourea (7.6 g, 100 mmol, 1.0 equiv) in 100 mL of absolute ethanol.
  - Causality: Absolute ethanol is chosen because its protic nature stabilizes the polar transition states during S-alkylation, while allowing for a high reflux temperature (~78°C) to drive the dehydration step.
- Electrophile Addition:
  - Slowly add 3-chloro-4-methoxy-2-butanone (14.3 g, 105 mmol, 1.05 equiv) dropwise over 15 minutes. The slight excess ensures complete consumption of the thiourea.
- Cyclocondensation:
  - Heat the mixture to reflux for 4–6 hours.
  - Self-Validation Checkpoint 1: Monitor the reaction via TLC (Hexane:EtOAc 1:1, UV 254 nm and $KMnO_4$ stain). The reaction is complete when the haloketone spot is fully consumed. Proceeding without this confirmation risks co-precipitation of unreacted starting materials.
- Workup & Free-Basing:
  - Cool the mixture to room temperature. The product exists as a hydrochloride salt at this stage.
  - Concentrate the solvent in vacuo to half volume, then pour into 200 mL of ice water.
  - Adjust the pH to 8.0 using saturated aqueous $NaHCO_3$. Causality: Neutralization converts the soluble hydrochloride salt into the insoluble free base, driving precipitation.
- Isolation & Validation:
  - Filter the precipitate, wash with cold water, and dry under high vacuum.

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- Self-Validation Checkpoint 2: Confirm identity via LC-MS (Expected [M+H]+ = 159.2 m/z). In 1 H NMR (DMSO-d_6), validate the structure by the presence of a singlet at ~3.25 ppm (methoxy -CH_3), a singlet at ~4.40 ppm (methylene -CH_2-), and a singlet at ~2.15 ppm (thiazole C4-CH_3).

Protocol 2: Amide Derivatization (Drug Discovery Workflow)

Objective: Couple the deactivated 2-amino group with a generic carboxylic acid (R-COOH) to form an active pharmaceutical ingredient (API) precursor.

- Activation of Carboxylic Acid:
  - In a dry flask under N_2, dissolve R-COOH (1.1 equiv) and HATU (1.2 equiv) in anhydrous DMF (0.2 M). Add N,N-Diisopropylethylamine (DIPEA, 3.0 equiv) and stir for 15 minutes.
  - Causality: HATU generates a highly reactive HOAt-ester. DIPEA acts as a non-nucleophilic base to deprotonate the carboxylic acid without interfering with the coupling.
- Coupling:
  - Add **2-amino-5-methoxymethyl-4-methylthiazole** (1.0 equiv) in one portion. Stir at 40°C for 12 hours. Mild heating is required due to the poor nucleophilicity of the 2-aminothiazole.
- Workup:
  - Quench with water and extract with EtOAc (3x). Wash the combined organic layers with 5% LiCl (aq) to remove residual DMF.
- Validation:
  - Self-Validation Checkpoint: The success of the coupling is definitively confirmed by 1 H NMR. The thiazole C4-methyl protons will shift downfield by ~0.2–0.3 ppm due to the electron-withdrawing effect of the newly formed amide bond. The disappearance of the broad -NH_2 singlet (~6.8 ppm) and appearance of a sharp amide -NH- singlet (>10.0 ppm) confirms conversion.

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